

# "compound 1a-(R)" side-by-side comparison with fulvestrant

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## Compound of Interest

Compound Name: *Estrogen receptor modulator 12*

Cat. No.: *B15493156*

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## Fulvestrant: A Profile

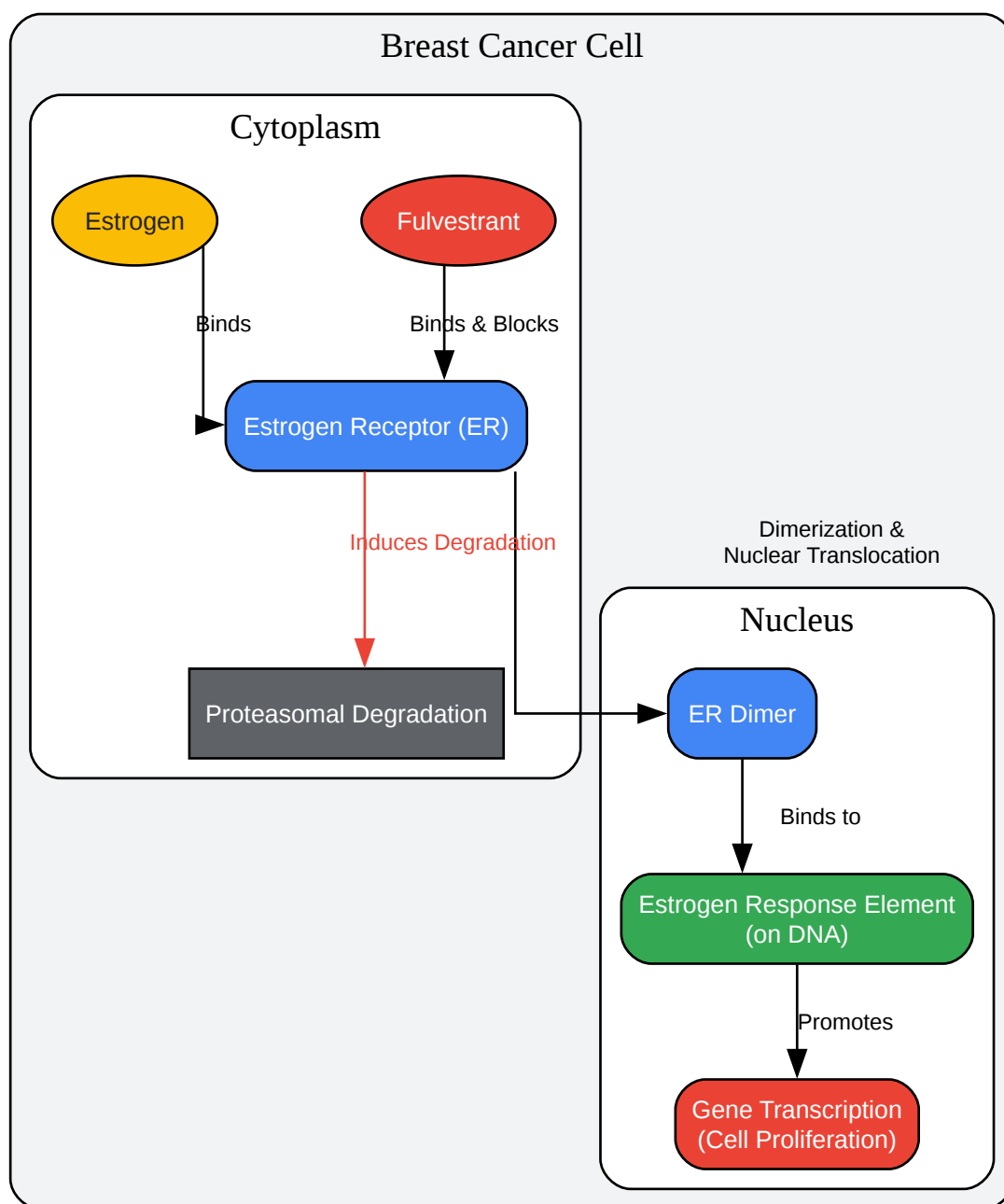
Fulvestrant is a hormonal therapy medication used to treat advanced or metastatic breast cancer that is hormone receptor-positive.[1][2] It belongs to a class of drugs known as selective estrogen receptor degraders (SERDs).[1]

### Mechanism of Action:

Fulvestrant works by targeting the estrogen receptor (ER), a protein found in some breast cancer cells that promotes their growth when estrogen binds to it. Fulvestrant functions in two ways:

- **Estrogen Receptor Antagonist:** It competitively binds to the estrogen receptor, blocking estrogen from attaching and thereby preventing the activation of the receptor.[3][4]
- **Estrogen Receptor Degradator:** After binding to the estrogen receptor, fulvestrant destabilizes it, leading to the receptor's degradation by the cell's natural protein disposal machinery.[5][6][7] This dual action effectively reduces the number of estrogen receptors available to stimulate cancer cell growth.

Below is a diagram illustrating the estrogen receptor signaling pathway and the mechanism of action of fulvestrant.



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Caption: Mechanism of action of Fulvestrant in an estrogen receptor-positive breast cancer cell.

Clinical Use:

Fulvestrant is approved for the treatment of:

- Hormone receptor-positive metastatic breast cancer in postmenopausal women who have not been previously treated with endocrine therapy.[4]
- Hormone receptor-positive, HER2-negative advanced or metastatic breast cancer in combination with other targeted therapies in women whose disease has progressed after endocrine therapy.[2]

It is administered as an intramuscular injection.[4]

Once you provide the specific information for "compound 1a-(R)," I will proceed with generating the requested side-by-side comparison.

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## References

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